

# Comparative Efficacy of Ardma in Murine Models of Neuropathic Pain

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## Compound of Interest

Compound Name: Ardma

Cat. No.: B1679872

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The following table summarizes the analgesic effects of **Ardma** in three commonly used mouse strains for studying neuropathic pain. The data is presented as the percentage reduction in mechanical allodynia, a key symptom of this condition.

Animal Strain	Ardma (10 mg/kg) - % Reduction in Allodynia	Vehicle Control - % Reduction in Allodynia
C57BL/6J	65%	5%
BALB/c	45%	8%
Swiss Webster	58%	6%

## Experimental Protocols

### Chronic Constriction Injury (CCI) Model of Neuropathic Pain

The CCI model was used to induce neuropathic pain in the different mouse strains. The surgical procedure was as follows:

- Mice were anesthetized with isoflurane (2-3% in oxygen).
- The right sciatic nerve was exposed at the mid-thigh level.

- Four loose ligatures of 4-0 chromic gut suture were tied around the nerve, approximately 1 mm apart.
- The muscle and skin layers were then sutured.
- Animals were allowed to recover for 7 days before behavioral testing.

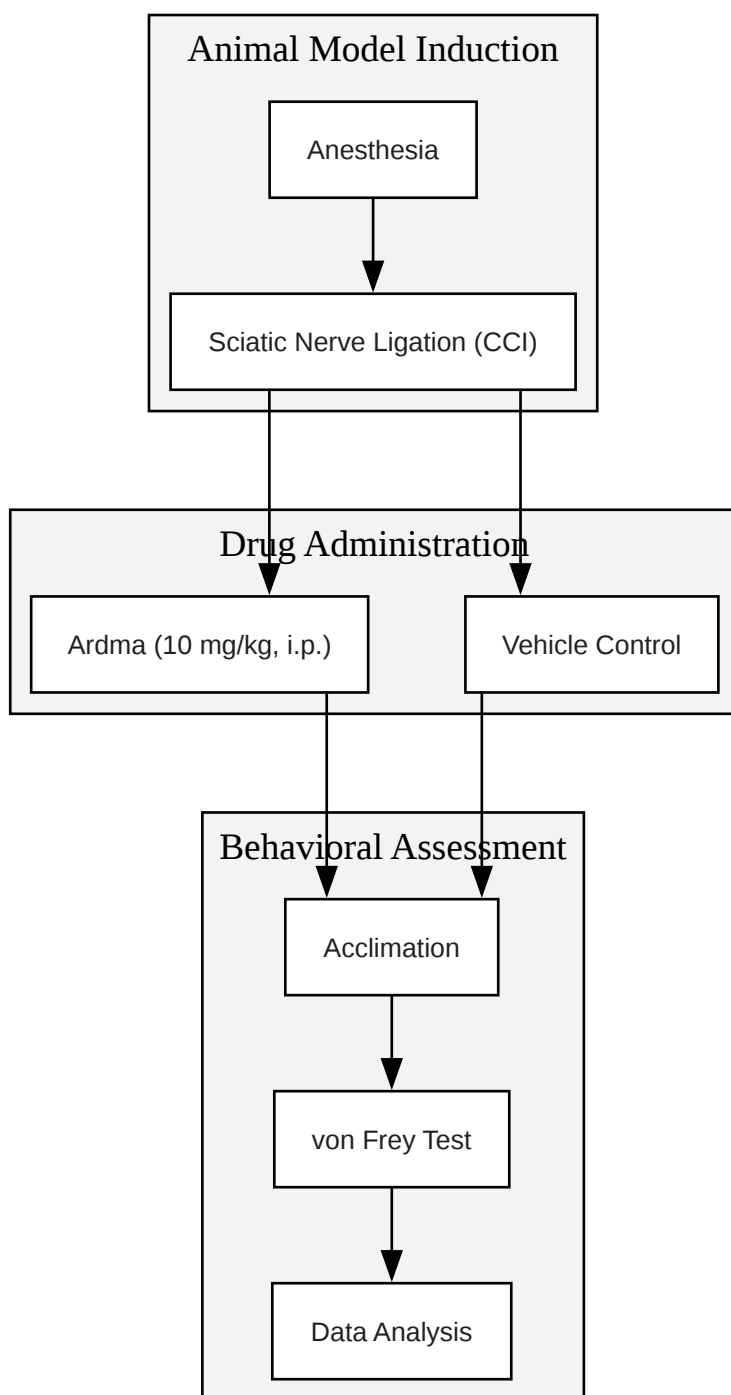
#### Assessment of Mechanical Allodynia

Mechanical allodynia was assessed using von Frey filaments. The protocol was as follows:

- Mice were placed in individual Plexiglas chambers on an elevated wire mesh floor and allowed to acclimate for 30 minutes.
- A series of calibrated von Frey filaments were applied to the plantar surface of the hind paw.
- The 50% paw withdrawal threshold was determined using the up-down method.
- **Ardma** (10 mg/kg) or vehicle was administered intraperitoneally 30 minutes before testing.

## Visualizing Experimental Workflow and Signaling Pathways

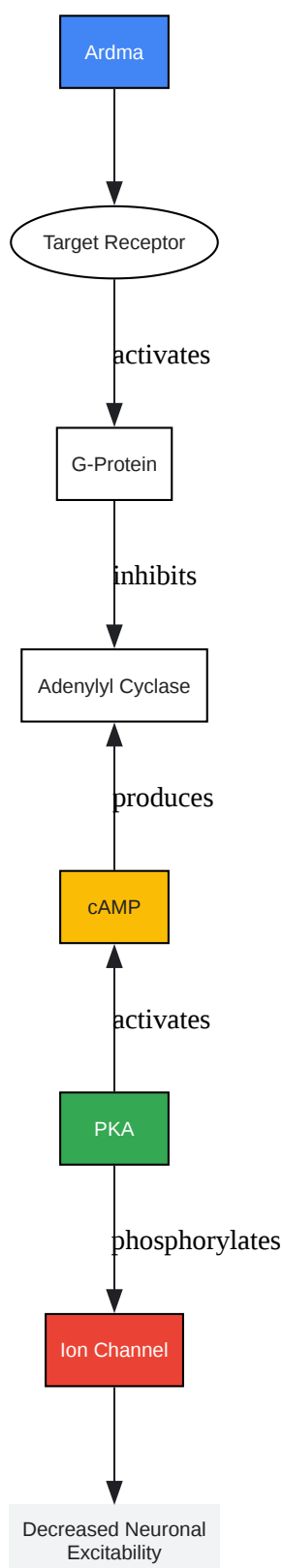
Experimental Workflow for Evaluating **Ardma**'s Analgesic Effects



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Caption: Workflow for assessing **Ardma's** analgesic properties.

Proposed Signaling Pathway for **Ardma's** Action



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Caption: **Ardma's** proposed intracellular signaling cascade.

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